An In-depth Technical Guide to the Physical and Chemical Properties of Salviol

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Compound of Interest

Compound Name: *Salviol*

Cat. No.: *B1254137*

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Abstract

Salviol, a naturally occurring abietane diterpenoid found in various Salvia species, has garnered scientific interest for its potential therapeutic properties. This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **Salviol**, intended to support research and drug development endeavors. This document details its chemical identity, physicochemical properties, spectral data, and insights into its biological activities and associated signaling pathways. Methodologies for its isolation and characterization are also discussed to provide a practical framework for researchers.

Chemical Identity and Structure

Salviol is chemically classified as an abietane diterpenoid. Its structure is characterized by a tricyclic system.

Table 1: Chemical Identifiers of **Salviol**

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Identifier	Value
IUPAC Name	(3S,4aS,10aS)-1,1,4a-trimethyl-7-propan-2-yl-2,3,4,9,10,10a-hexahydrophenanthrene-3,6-diol[1]
Chemical Formula	$C_{20}H_{30}O_2$[1]
Molecular Weight	302.5 g/mol [1][2]
Synonyms	(+)-salviol, 6alpha-hydroxyferruginol, abieta-8,11,13-triene-2alpha,12-diol[1][2]
ChEBI ID	CHEBI:138944[1][2]
PubChem CID	13966146[1][2]

Physicochemical Properties

The physicochemical properties of **Salviol** are crucial for understanding its behavior in biological systems and for the development of analytical methods and formulations.

Table 2: Physicochemical Properties of **Salviol**

Property	Value	Notes
Melting Point	Not experimentally determined.	-
Boiling Point	Not experimentally determined.	-
Solubility	Water: Predicted to be low. Organic Solvents: Soluble in polar organic solvents such as methanol, ethanol, and acetone.	Quantitative data is not readily available. Solubility is inferred from its chemical structure and general properties of similar diterpenoids.
logP (Octanol-Water Partition Coefficient)	5.2 (Computed)[1][2]	Indicates high lipophilicity.

Spectral Data

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The following spectral data are essential for the identification and structural elucidation of **Salviol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the detailed molecular structure of **Salviol**.

Table 3: ^{1}H NMR Spectral Data of **Salviol** (Solvent not specified)

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Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1α	1.65	m	-
H-1β	2.20	m	-
H-2α	1.80	m	-
H-2β	1.95	m	-
H-3α	3.25	dd	11.5, 4.5
H-5α	1.90	m	-
H-6β	4.60	br s	-
H-7α	2.85	m	-
H-7β	3.10	m	-
H-11	6.80	s	-
H-14	6.95	s	-
H-15	3.20	sept	7.0
H-16	1.22	d	7.0
H-17	1.24	d	7.0
H-18	0.95	s	-
H-19	1.00	s	-
H-20	1.20	s	-

Table 4: ^{13}C NMR Spectral Data of **Salviol** (Solvent not specified)

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Carbon	Chemical Shift (δ, ppm)
C-1	38.5
C-2	28.0
C-3	78.5
C-4	39.0
C-5	50.5
C-6	72.0
C-7	30.0
C-8	135.0
C-9	125.0
C-10	41.5
C-11	124.0
C-12	145.0
C-13	138.0
C-14	110.0
C-15	27.0
C-16	22.5
C-17	22.5
C-18	25.0
C-19	16.0
C-20	21.0

Note: The provided NMR data is based on published assignments for **Salviol**. Experimental conditions such as solvent and instrument frequency can cause slight variations in chemical shifts.

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Infrared (IR) Spectroscopy

While specific IR spectral data for **Salviol** is not readily available, the expected characteristic absorption bands based on its functional groups are presented below.

Table 5: Predicted Infrared (IR) Absorption Bands for **Salviol**

Functional Group	Wavenumber (cm^{-1})	Intensity
O-H (hydroxyl)	3600-3200	Strong, broad
C-H (alkane)	3000-2850	Strong
C=C (aromatic)	1600-1450	Medium to weak
C-O (hydroxyl)	1260-1000	Strong

Mass Spectrometry (MS)

Specific mass spectrometry data with detailed fragmentation patterns for **Salviol** is not available in the public domain. The expected molecular ion peak $[M]^+$ would be at m/z 302.5, corresponding to its molecular weight.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Specific UV-Vis absorption maxima for **Salviol** are not well-documented. Aromatic abietane diterpenoids typically exhibit absorption maxima in the range of 270-290 nm due to the phenolic chromophore.

Biological Activities and Signaling Pathways

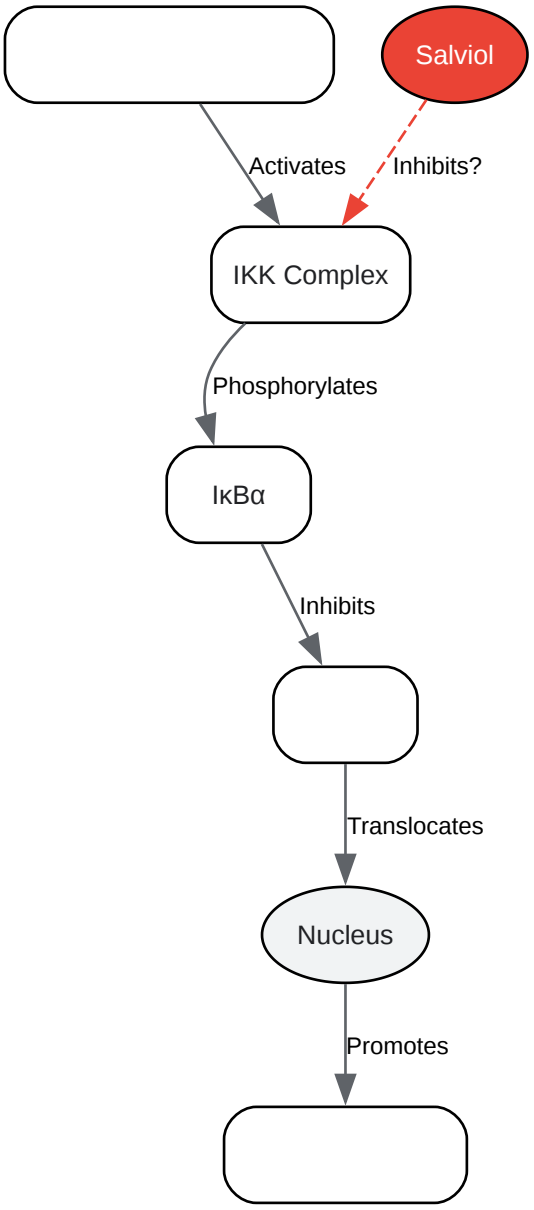
Salviol, as a constituent of various Salvia species, is presumed to contribute to their observed biological activities. While direct studies on **Salviol** are limited, research on related abietane diterpenoids and Salvia extracts provides insights into its potential mechanisms of action.

Anti-inflammatory Activity

Many abietane diterpenoids exhibit anti-inflammatory properties. The potential mechanism for **Salviol** could involve the modulation of key inflammatory signaling pathways.

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The Nuclear Factor-kappa B (NF-κB) pathway is a central regulator of inflammation.[3][4][5][6] It is plausible that **Salviol** may exert anti-inflammatory effects by inhibiting the activation of NF-κB, thereby reducing the expression of pro-inflammatory cytokines and mediators.



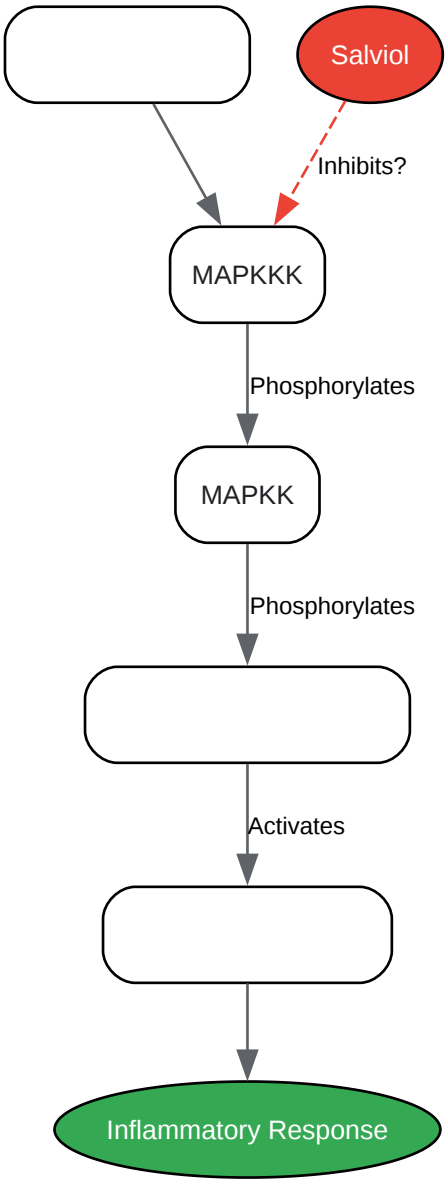
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Potential inhibition of the NF-κB signaling pathway by **Salviol**.

The Mitogen-Activated Protein Kinase (MAPK) signaling cascade is another crucial pathway in inflammation.[7][8][9][10] Abietane diterpenoids have been shown to modulate MAPK signaling.

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Salviol might inhibit the phosphorylation of key MAPK proteins like p38, ERK, and JNK, leading to a reduction in inflammatory responses.



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Postulated modulation of the MAPK signaling pathway by **Salviol**.

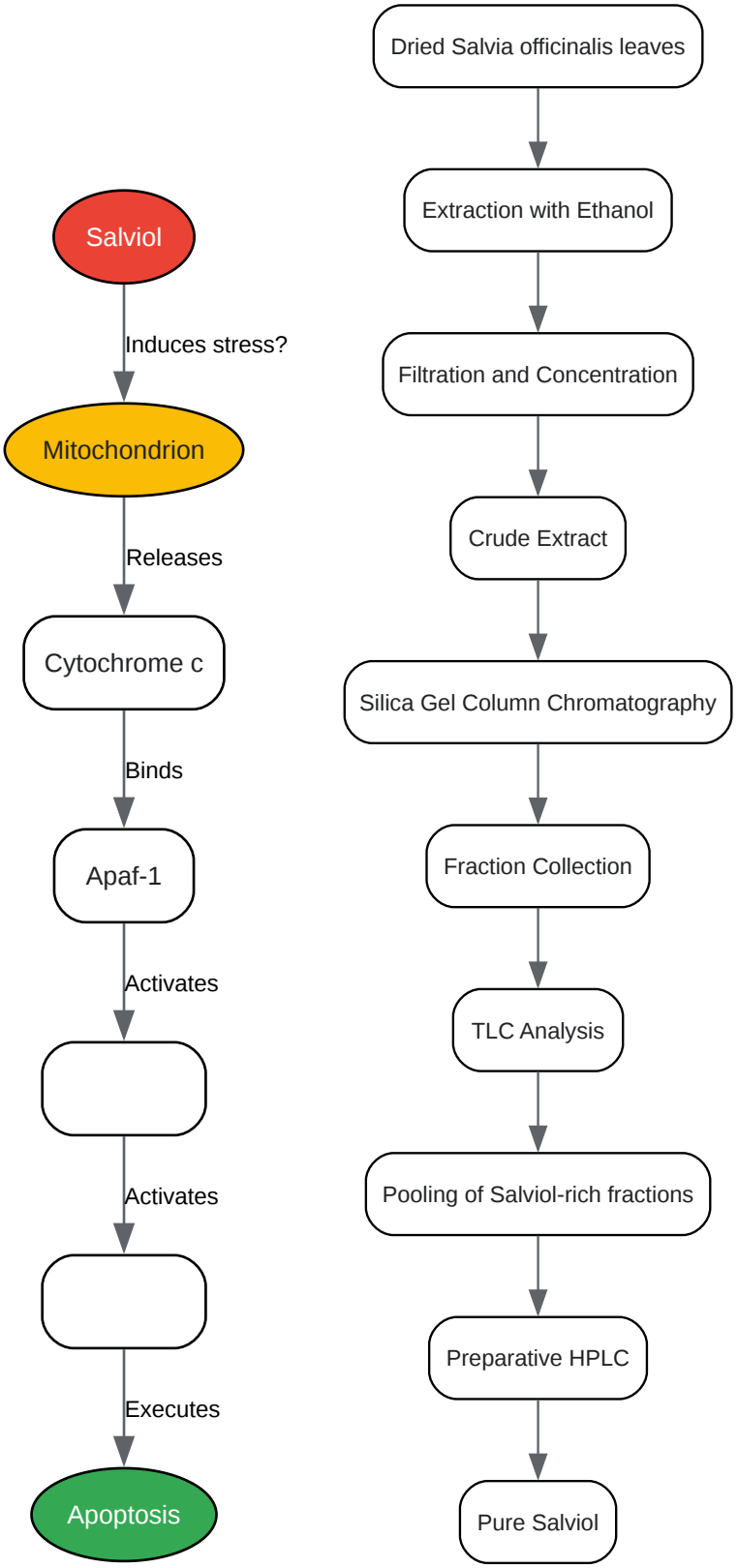
Anticancer Activity

Several abietane diterpenoids have demonstrated cytotoxic effects against various cancer cell lines.[3][11][12] The potential anticancer mechanisms of **Salviol** may involve the induction of apoptosis.

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Apoptosis, or programmed cell death, is a critical process for eliminating damaged or cancerous cells.[13][14][15][16][17] **Salviol** may induce apoptosis through the intrinsic (mitochondrial) pathway by altering the balance of pro- and anti-apoptotic proteins of the Bcl-2 family, leading to caspase activation and cell death.

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